

Personal protective equipment for handling Ethyl Propargylate-13C3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl Propargylate-13C3*

Cat. No.: *B569361*

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Essential Safety and Handling Guide for Ethyl Propargylate-13C3

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Ethyl Propargylate-13C3**. The following procedures are designed to ensure the safe handling, use, and disposal of this compound, minimizing risk and promoting a secure laboratory environment. The information provided is based on the safety data for the structurally analogous compound, Ethyl Propargylate. Isotopic labeling with ¹³C is not expected to alter the chemical's primary hazards.

Hazard Identification and Personal Protective Equipment (PPE)

Ethyl Propargylate is a highly flammable liquid and vapor that can cause skin and serious eye irritation.^{[1][2]} It may also cause respiratory irritation.^[1] Therefore, strict adherence to PPE protocols is mandatory.

Recommended Personal Protective Equipment:

Body Part	Equipment	Specification
Eyes/Face	Safety Goggles and/or Face Shield	Chemical splash goggles meeting ANSI Z.87.1 or European Standard EN166 are required. A face shield should be worn over safety glasses when there is a risk of splashing or a highly exothermic reaction.[3][4]
Hands	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended.[5] Always inspect gloves for integrity before use and change them immediately if contact with the chemical occurs.[4]
Body	Protective Clothing	A flame-retardant and antistatic lab coat should be worn and fully buttoned to cover as much skin as possible.[1][4] Long pants and closed-toe, closed-heel shoes are required.[4] Polyester or acrylic clothing should be avoided.[4]
Respiratory	Respirator	Work should be conducted in a well-ventilated area, such as a chemical fume hood.[3] If ventilation is inadequate or exposure limits are exceeded, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[3]

Operational Plan: Step-by-Step Handling Procedure

This section outlines the procedural workflow for safely handling **Ethyl Propargylate-13C3** from receipt to use.

1. Receiving and Storage:

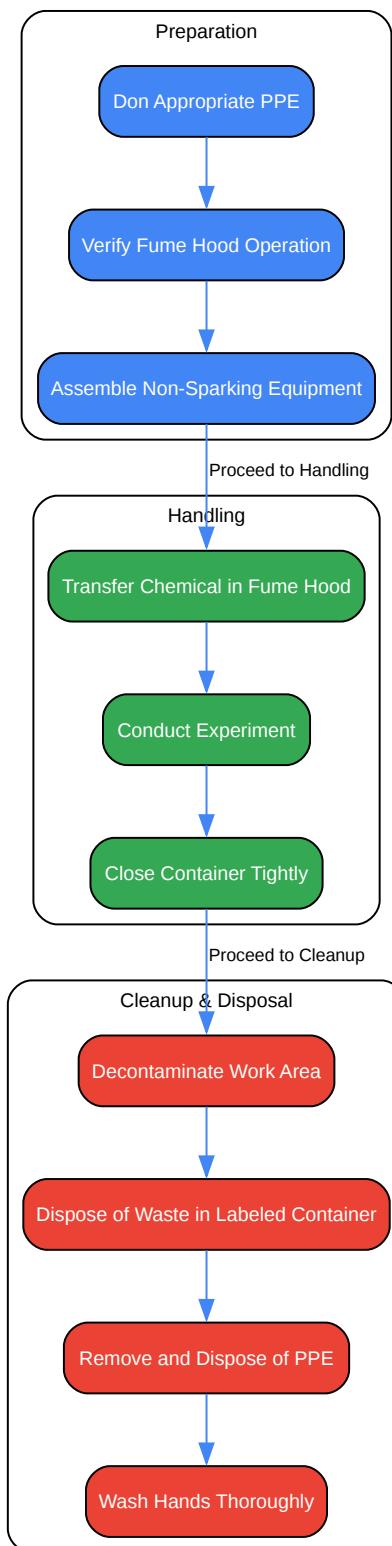
- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and other ignition sources.[1][2][6]
- Keep the container tightly closed.[1][2] The recommended storage temperature can be found on the product label.[1]
- Ground and bond the container and receiving equipment to prevent static discharge.[1][2]

2. Preparation and Use:

- All handling of **Ethyl Propargylate-13C3** must be conducted in a properly functioning chemical fume hood.[3]
- Ensure that a safety shower and eyewash station are readily accessible.[3]
- Use only non-sparking tools and explosion-proof electrical equipment.[1][3]
- Avoid breathing vapors or mists.[1][2]
- Wash hands thoroughly after handling.[1][2]

3. Experimental Workflow Diagram:

Safe Handling Workflow for Ethyl Propargylate-13C3

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Caption: Workflow for handling **Ethyl Propargylate-13C3**.

Disposal Plan

Proper disposal of **Ethyl Propargylate-13C3** and any contaminated materials is critical to ensure environmental safety and regulatory compliance.

Waste Collection:

- All waste materials, including unused product, contaminated consumables (e.g., gloves, pipette tips), and empty containers, must be collected in a designated and clearly labeled hazardous waste container.[\[1\]](#)
- Do not mix this waste with other waste streams.[\[2\]](#)
- Handle uncleaned containers as you would the product itself.[\[2\]](#)

Disposal Procedure:

- Dispose of the hazardous waste through an approved waste disposal plant.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Follow all national and local regulations for hazardous waste disposal.[\[2\]](#)
- Should the product be released into the environment, prevent it from entering drains.[\[1\]](#)

Quantitative Data Summary

The following table summarizes key quantitative data for Ethyl Propargylate.

Property	Value	Reference
Boiling Point	99 °C (210 °F)	[1]
Melting Point	-73 °C (-99 °F)	[1]
Density	0.888 g/cm ³ at 25 °C (77 °F)	[1]
Flash Point	Highly flammable liquid and vapor	[1]
Log Pow (n-octanol/water)	1.31 at 22.1 °C (71.8 °F)	[1]

Emergency Procedures

In Case of a Spill:

- Evacuate the area and ensure adequate ventilation.[[1](#)]
- Remove all sources of ignition.[[1](#)]
- For non-emergency personnel, avoid substance contact and breathing vapors.[[1](#)]
- For emergency responders, wear appropriate personal protective equipment.[[1](#)]
- Contain the spill using an inert absorbent material (e.g., Chemizorb®) and collect it for disposal.[[1](#)]

First Aid Measures:

- If Inhaled: Move the person to fresh air.[[2](#)]
- In Case of Skin Contact: Immediately remove all contaminated clothing and rinse the skin with water/shower.[[1](#)][[2](#)]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical advice.[[1](#)][[2](#)]
- If Swallowed: Immediately make the victim drink water (two glasses at most) and consult a physician.[[1](#)][[2](#)]

This guide is intended to provide essential safety information. Always refer to the full Safety Data Sheet (SDS) for complete details before handling any chemical.

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